

Application Note: Naringin as a Versatile Tool for Investigating Oxidative Stress

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Compound of Interest

Compound Name:	Naringin
CAS No.:	977038-87-1
Cat. No.:	B10753769

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Audience: Researchers, scientists, and drug development professionals.

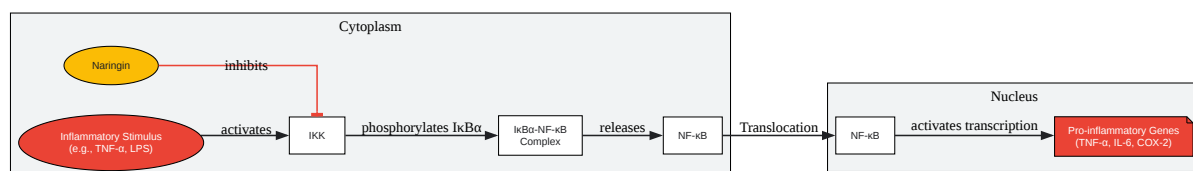
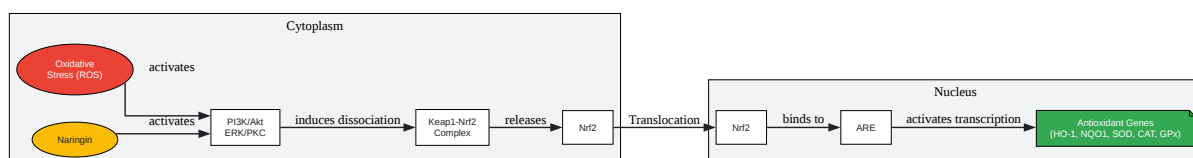
Introduction **Naringin**, a flavanone glycoside predominantly found in citrus fruits, is a potent antioxidant that has garnered significant attention in biomedical research.[1][2][3] Its ability to modulate cellular pathways involved in oxidative stress makes it an invaluable tool for studying the pathogenesis of diseases where reactive oxygen species (ROS) play a critical role.

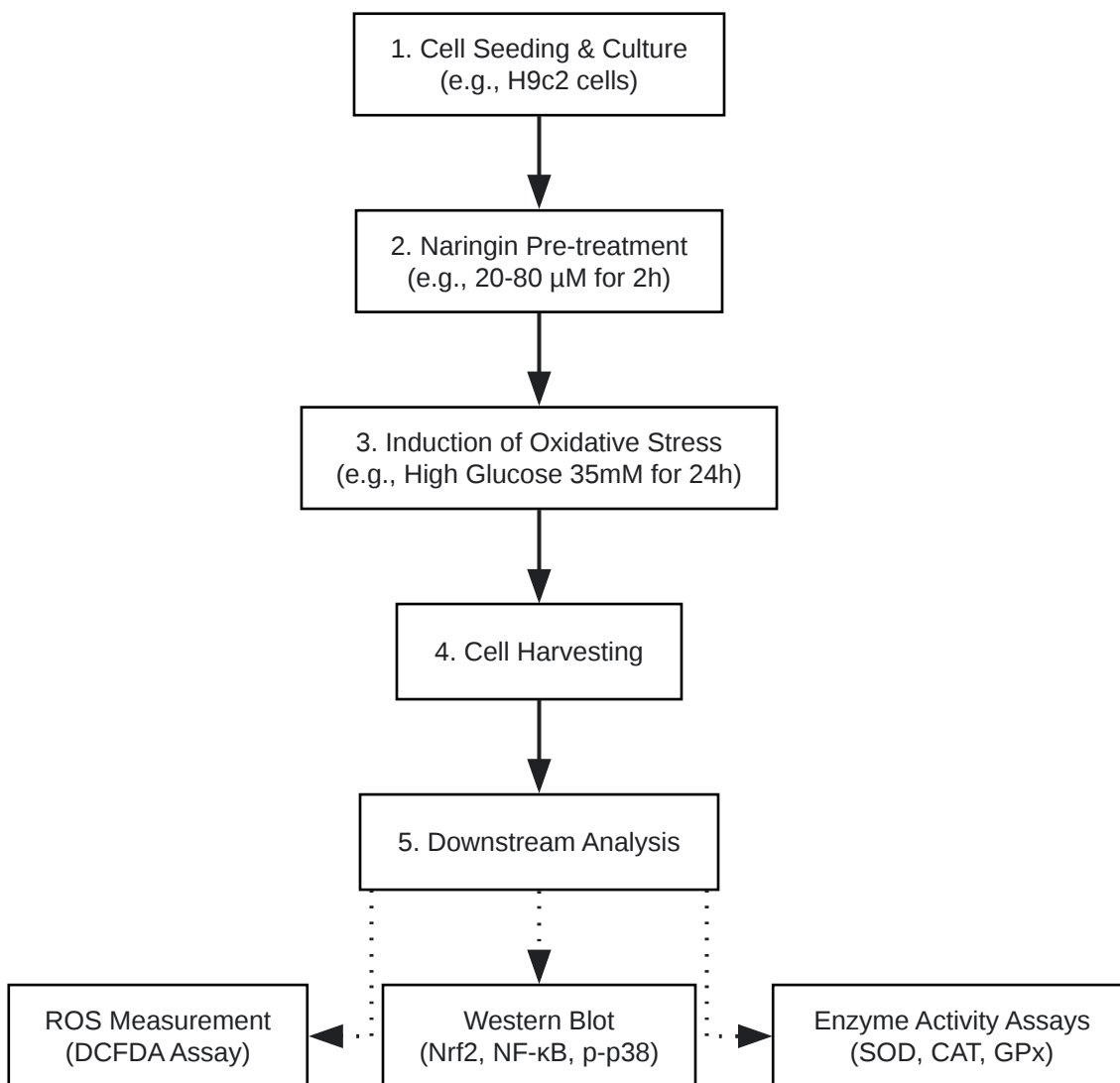
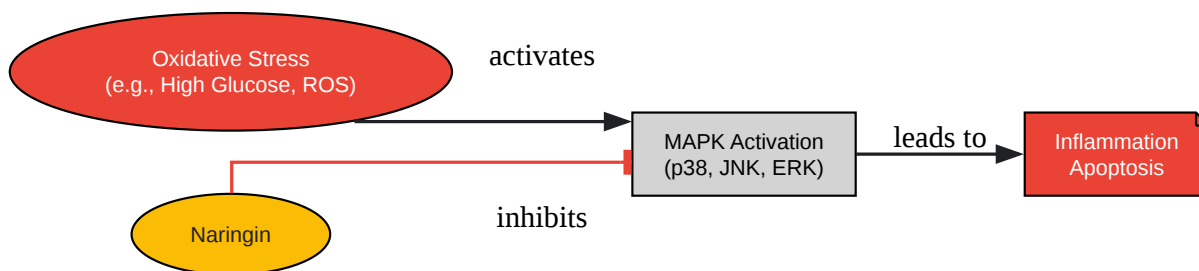
Naringin exerts its protective effects through multiple mechanisms, including direct scavenging of free radicals, enhancement of endogenous antioxidant defenses, and modulation of key signaling pathways.[4][5] This document provides a comprehensive overview of **naringin's** mechanisms, applications, and detailed protocols for its use in oxidative stress research.

Mechanism of Action: Modulating Key Signaling Pathways

Naringin's antioxidant activity is not limited to direct ROS scavenging; it actively influences cellular signaling cascades to mitigate oxidative damage and inflammation.

1. Activation of the Nrf2/ARE Pathway The Nuclear factor erythroid 2-related factor 2 (Nrf2) is a master regulator of the cellular antioxidant response. Under basal conditions, Nrf2 is sequestered in the cytoplasm by Keap1. Upon exposure to oxidative stress, **Naringin** can promote the dissociation of Nrf2 from Keap1, leading to its nuclear translocation. In the nucleus, Nrf2 binds to the Antioxidant Response Element (ARE), initiating the transcription of a suite of protective genes, including heme oxygenase-1 (HO-1), NAD(P)H:quinone oxidoreductase-1 (NQO1), and various antioxidant enzymes like superoxide dismutase (SOD), catalase (CAT), and glutathione peroxidase (GPx). This activation can be mediated through upstream kinases such as PI3K/Akt and ERK.





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References

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- [2. mdpi.com \[mdpi.com\]](#)
- [3. NARINGIN REVEALS AMELIORATIVE PROPERTY OVER ELEVATED OXIDATIVE STRESS LEVELS IN ANIMAL MODELS | Semantic Scholar \[semanticscholar.org\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
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